

Application Notes and Protocols for Measuring Gadolinium-153 Activity in Environmental Samples

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Compound of Interest

Compound Name: Gadolinium-153

CAS No.: 14276-65-4

Cat. No.: B089032

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Introduction

Gadolinium-153 (Gd-153) is a radionuclide with a half-life of 240.4 days that decays by electron capture, emitting a series of gamma and X-rays.^{[1][2]} Its primary gamma emissions are at 97.4 keV and 103.2 keV.^{[1][2]} While it has applications in medicine, particularly in bone densitometry and as a calibration source, its presence in the environment, potentially from anthropogenic sources, necessitates sensitive and accurate measurement techniques. This document provides detailed application notes and protocols for three common methods used to measure Gd-153 activity in environmental samples: Gamma Spectrometry, Liquid Scintillation Counting, and Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

Data Presentation: Comparison of Measurement Techniques

The selection of an appropriate analytical method depends on various factors, including the sample matrix, the required detection limit, and the available instrumentation. The following table summarizes the key quantitative performance characteristics of the three techniques discussed.

Parameter	Gamma Spectrometry	Liquid Scintillation Counting	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)
Principle	Detection of characteristic gamma rays emitted by Gd-153.	Detection of light produced by the interaction of beta particles and Auger electrons with a scintillator.	Measurement of the mass-to-charge ratio of gadolinium isotopes.
Typical Sample Matrix	Soil, sediment, water (after preconcentration), biological tissues.	Water, biological fluids, extracts from solid samples.	Water, digested soil and sediment, biological tissues.
Typical Detection Limit	~1 Bq/kg for ²³⁸ U and ~3 Bq/kg for ²³² Th in soil (indicative for gamma emitters).[3]	14-20 mBq for ¹⁴ C in water (indicative for beta emitters).[4][5]	≤ 3.0 ng/L for total Gd in water.[6]
Measurement Time	Several hours to over a day for low-activity samples.[3]	Minutes per sample. [7]	A few minutes per sample.
Sample Preparation	Drying, grinding, homogenization, and sealing in a calibrated geometry.[8]	Mixing the sample with a scintillation cocktail.[9]	Acid digestion, dilution, and sometimes pre-concentration.[6]
Key Advantages	Non-destructive, isotopic identification, minimal chemical preparation.[10]	High counting efficiency for beta emitters, suitable for aqueous samples.[9]	Extremely high sensitivity, isotopic analysis, mature and robust technique.[11]

Potential Interferences	Presence of other gamma-emitting radionuclides with similar energies, high background radiation. [12]	Quenching (chemical and color), chemiluminescence, phosphorescence. [13]	Isobaric interferences (e.g., from other elements), polyatomic interferences, matrix effects. [14][15]
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Experimental Protocols

Gamma Spectrometry

Principle: Gamma spectrometry identifies and quantifies radionuclides by measuring the energy and intensity of the gamma rays they emit. Each gamma-emitting radionuclide has a unique spectral "fingerprint." [10] For Gd-153, the primary photopeaks of interest are at 97.4 keV and 103.2 keV. [1]

Protocol for Soil and Sediment Samples:

- Sample Collection and Preparation:
 - Collect a representative soil or sediment sample.
 - Dry the sample at a low temperature (<60°C) to a constant weight to prevent the loss of volatile elements. [16]
 - Homogenize the dried sample by grinding and sieving through a mesh (e.g., 180 microns) to ensure a uniform matrix. [8][16]
 - Accurately weigh the prepared sample and place it into a calibrated counting container (e.g., a Marinelli beaker).
 - Seal the container and allow it to sit for at least three weeks to ensure secular equilibrium between parent and daughter radionuclides if other natural series are of interest.
- Instrumentation and Calibration:

- Use a high-purity germanium (HPGe) detector with appropriate shielding (e.g., lead) to reduce background radiation.[\[12\]](#)
- Perform an energy calibration using a standard source with multiple gamma-ray energies covering the range of interest.
- Perform an efficiency calibration using a certified multi-nuclide standard in a geometry identical to that of the samples.
- Measurement:
 - Place the prepared sample container on the detector.
 - Acquire a gamma-ray spectrum for a sufficient counting time to achieve the desired statistical uncertainty. This can range from several hours to over 24 hours for low-activity samples.[\[3\]](#)
 - Acquire a background spectrum with an empty, identical container for the same counting time.
- Data Analysis:
 - Subtract the background spectrum from the sample spectrum.
 - Identify the characteristic gamma-ray peaks of Gd-153 (97.4 keV and 103.2 keV).
 - Calculate the net peak area for each identified peak.
 - Calculate the activity of Gd-153 in the sample using the following formula:

Liquid Scintillation Counting (LSC)

Principle: LSC is a highly efficient method for detecting beta-emitting and electron-capturing radionuclides.[\[9\]](#) The sample is mixed with a liquid scintillation cocktail, which emits flashes of light (scintillations) when it interacts with the radiation. These light flashes are detected by photomultiplier tubes.[\[17\]](#)

Protocol for Water Samples:

- Sample Collection and Preparation:
 - Collect a water sample in a clean container.
 - If the sample contains suspended solids, it may need to be filtered.
 - For low-level samples, a pre-concentration step may be necessary.
- Instrumentation and Calibration:
 - Use a liquid scintillation counter with alpha/beta discrimination capabilities if necessary.
 - Prepare a set of calibration standards with known amounts of a suitable beta-emitting radionuclide (e.g., a certified Gd-153 standard or a proxy with similar spectral characteristics).
 - Prepare a series of quenched standards to create a quench curve, which corrects for reductions in light output caused by chemical or colored substances in the sample.[\[13\]](#)
- Measurement:
 - In a liquid scintillation vial, mix a known volume of the water sample with a suitable water-miscible scintillation cocktail.[\[18\]](#)
 - Prepare a background sample using deionized water and the same cocktail.
 - Place the sample and background vials in the liquid scintillation counter.
 - Allow the samples to dark-adapt within the counter to reduce phosphorescence.
 - Count each sample for a predetermined time.
- Data Analysis:
 - The instrument software will typically use the quench curve to automatically correct the sample counts per minute (CPM) to disintegrations per minute (DPM).
 - The activity of Gd-153 in the sample is calculated as follows:

Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

Principle: ICP-MS is a highly sensitive elemental analysis technique that can measure the isotopic composition of a sample. The sample is introduced into a high-temperature plasma, which ionizes the atoms. The ions are then separated by their mass-to-charge ratio in a mass spectrometer.[\[11\]](#)

Protocol for Water Samples:

- Sample Collection and Preparation:
 - Collect a water sample in an acid-washed container.
 - Preserve the sample by acidifying it with high-purity nitric acid to a pH < 2.
 - If the gadolinium is present as a stable complex (e.g., from MRI contrast agents), a digestion step using strong acids and potentially UV radiation may be required to break down the complex.[\[6\]](#)
 - For samples with low concentrations, a pre-concentration step using solid-phase extraction may be necessary.[\[19\]](#)
- Instrumentation and Calibration:
 - Use an ICP-MS instrument equipped with a collision/reaction cell to minimize polyatomic interferences.[\[20\]](#)
 - Prepare a series of calibration standards of known gadolinium concentrations from a certified stock solution.
 - Use an internal standard (e.g., rhodium) to correct for matrix effects and instrument drift.[\[21\]](#)
- Measurement:
 - Introduce the prepared sample into the ICP-MS.

- Monitor the ion intensity for the mass of interest (e.g., m/z 153 for Gd-153). Note that ICP-MS measures the mass, not the radioactivity. To determine the activity, the specific activity of Gd-153 is required.
- Data Analysis:
 - Generate a calibration curve from the standard measurements.
 - Determine the concentration of gadolinium in the sample from the calibration curve.
 - To convert the concentration to activity, the specific activity of Gd-153 (Bq/g) is needed. The activity is then calculated as:

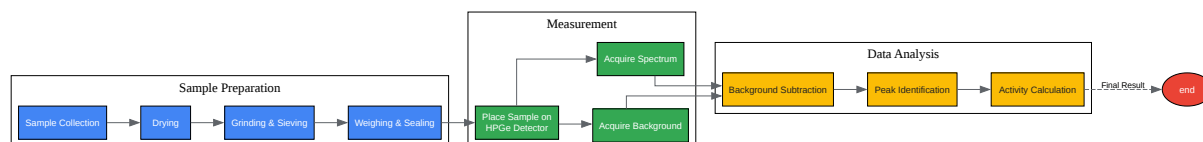
Quality Assurance and Quality Control (QA/QC)

A robust QA/QC program is essential for producing reliable and defensible data.^[22] Key QA/QC measures include:

- Method Blanks: Analyze a sample of the matrix without the analyte to check for contamination.^[23]
- Laboratory Control Samples (LCS): Analyze a sample with a known concentration of the analyte to assess the accuracy of the method.^[23]
- Matrix Spikes/Matrix Spike Duplicates (MS/MSD): Add a known amount of the analyte to a sample to evaluate the effect of the sample matrix on the measurement.^[23]
- Replicate Samples: Analyze duplicate samples to assess the precision of the method.^[23]
- Calibration Verification: Regularly check the instrument calibration with a known standard.^[23]
- Participation in Inter-laboratory Comparison Exercises: Compare results with other laboratories to assess overall performance.^[4]

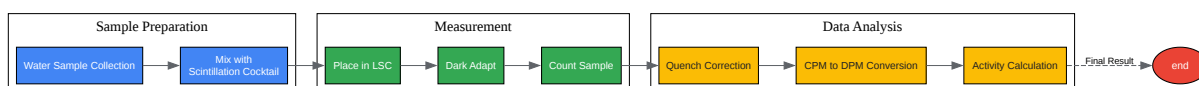
Visualizations

Experimental Workflow Diagrams



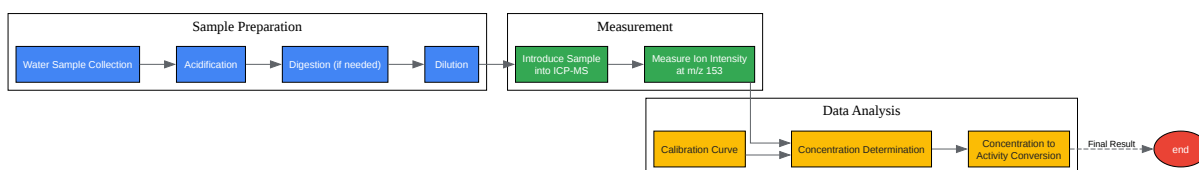
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Caption: Gamma Spectrometry Workflow for Soil/Sediment Samples.



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Caption: Liquid Scintillation Counting Workflow for Water Samples.



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Caption: ICP-MS Workflow for Water Samples.

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